

Advanced Spectroscopic Characterization of 3-(Phenoxymethyl)oxane

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Compound of Interest

Compound Name: 3-(Phenoxymethyl)oxane

Cat. No.: B12235902

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Executive Summary

3-(Phenoxymethyl)oxane (also known as 3-(phenoxymethyl)tetrahydropyran) represents a critical structural motif in medicinal chemistry, often serving as a scaffold for non-peptide mimetics and chiral building blocks. Its structure combines a saturated oxygen heterocycle (oxane/tetrahydropyran) with an aromatic ether moiety.

For researchers and drug development professionals, the analytical challenge lies in distinguishing the subtle interplay between the cyclic aliphatic ether and the exocyclic aromatic ether. This guide provides an authoritative breakdown of the FTIR characteristic peaks, comparing the efficacy of FTIR against Raman and NMR spectroscopy for process analytical technology (PAT) and quality control.

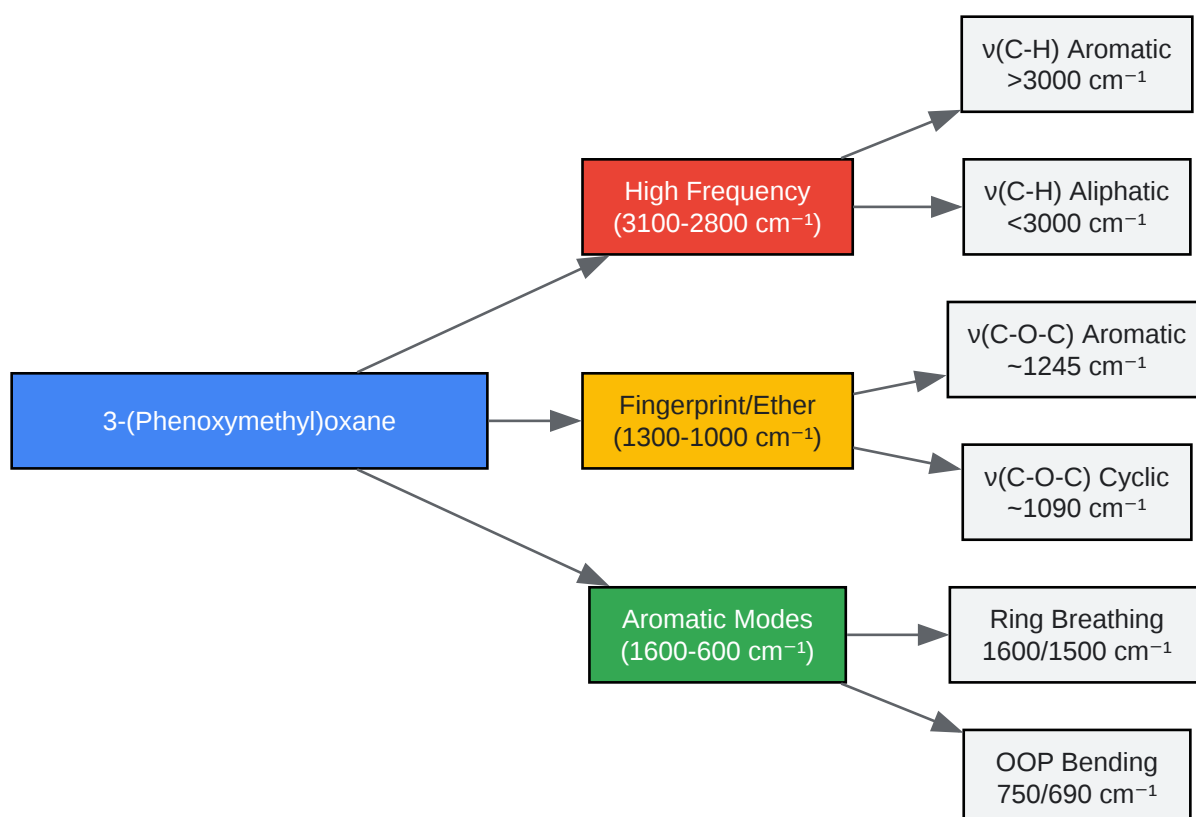
Molecular Architecture & Vibrational Theory

To accurately interpret the FTIR spectrum, we must deconstruct the molecule into its constituent vibrational domains. The spectrum is not merely a sum of its parts but a complex overlay of coupled vibrations.

- Domain A: The Oxane (Tetrahydropyran) Ring: Characterized by ring strain-free chair conformations, exhibiting strong C-O-C symmetric and asymmetric stretching in the 1000–1100 cm^{-1} region.
- Domain B: The Phenoxymethyl Linker: This introduces a "mixed" ether environment. The bond creates a powerful dipole change, resulting in intense bands distinct from the cyclic ether.
- Domain C: The Aromatic Ring: Provides high-frequency C-H stretches ($>3000\text{ cm}^{-1}$) and sharp ring breathing modes, serving as an internal standard for structural integrity.

Visualization: Structural Vibrational Map

The following diagram illustrates the correlation between the molecular structure and the primary spectroscopic regions.



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Figure 1: Vibrational mapping of **3-(Phenoxymethyl)oxane**, linking structural domains to specific IR spectral regions.

Comparative Analysis: FTIR vs. Alternatives

In a drug development context, selecting the right analytical tool is crucial for efficiency. While NMR is the gold standard for structural elucidation, FTIR is often superior for routine identification and polymorph screening.

Table 1: Performance Comparison for Ether/Oxane Analysis

Feature	FTIR (Mid-IR)	Raman Spectroscopy	1H NMR
Primary Utility	Functional Group ID (Ether/Carbonyl detection) & QC Fingerprinting.	Backbone ID (C-C skeletal modes) & Aqueous solution analysis.	Structural Proof (Exact connectivity & stereochemistry).
Ether Sensitivity	High. C-O stretches are strong dipoles, leading to intense peaks.	Low. Ether linkages are weak Raman scatterers.	High. Distinct chemical shifts (3.5–4.5 ppm).
Sample Prep	Minimal (ATR) or KBr pellet.	None (Direct through glass/vials).	High (Deuterated solvents required).
Water Tolerance	Low (O-H interference).	High (Water is Raman transparent).	N/A (Solvent dependent).
Differentiation	Excellent for distinguishing Starting Materials (e.g., Phenol O-H loss).	Excellent for distinguishing Isomers or Crystal Forms.	Absolute quantification of impurities.

Expert Insight: For **3-(Phenoxymethyl)oxane**, FTIR is the preferred method for routine purity checks because the disappearance of the starting material's O-H stretch (from phenol) or C-Br

stretch (from bromomethyl-oxane) is immediately visible and quantifiable, unlike in Raman where these polar bonds are less distinct.

Characteristic Peaks & Assignments

The following data is synthesized from authoritative spectral databases for the constituent functional groups (Tetrahydropyran and Alkyl Phenyl Ethers) [1, 2].

A. The Diagnostic "Ether Triad" (1300 – 1000 cm^{-1})

This is the most complex and information-rich region. **3-(Phenoxymethyl)oxane** exhibits a "Triad" of ether signals that confirms the successful linkage of the aromatic and aliphatic domains.

- Aromatic Alkyl Ether (Asymmetric Stretch): $1250 \pm 10 \text{ cm}^{-1}$
 - Origin: Stretching of the bond between the Phenyl ring and the Oxygen atom ().
 - Appearance: Very strong, broad band.
 - Significance: This peak confirms the presence of the phenoxy group.
- Cyclic Ether (Oxane Ring Stretch): $1090 \pm 10 \text{ cm}^{-1}$
 - Origin: Asymmetric C-O-C stretching of the tetrahydropyran ring.
 - Appearance: Strong, often split due to ring conformations.
 - Significance: Confirms the integrity of the oxane ring.
- Symmetric Ether Stretch: $1040 \pm 10 \text{ cm}^{-1}$
 - Origin: Symmetric stretching of the moiety.
 - Appearance: Medium to strong intensity.

B. The C-H Stretching Region (3100 – 2800 cm^{-1})

This region allows for a quick estimation of the aromatic-to-aliphatic ratio.

- Aromatic C-H Stretch: 3060 – 3030 cm^{-1} (Weak to Medium).
 - Diagnostic: Only present if the phenyl ring is intact.
- Aliphatic C-H Stretch: 2950 – 2850 cm^{-1} (Strong).^[1]
 - Diagnostic: The oxane ring contributes significant stretching intensity here.
 - Differentiation: The presence of bands above 3000 cm^{-1} distinguishes this product from the pure oxane starting material.

C. Aromatic Ring Signatures (Fingerprint & Far IR)

- Ring Breathing: 1600 cm^{-1} and 1500 cm^{-1} (Sharp, variable intensity).
 - Classic doublet for benzene derivatives.
- Out-of-Plane (OOP) Bending: 750 cm^{-1} and 690 cm^{-1} .
 - Diagnostic: These two strong bands are characteristic of a monosubstituted benzene ring (the phenoxy group). If the ring were substituted elsewhere, these positions would shift significantly.

Experimental Protocol: Quality Control Workflow

To ensure reproducibility in a drug development setting, the following Self-Validating Protocol (SVP) is recommended.

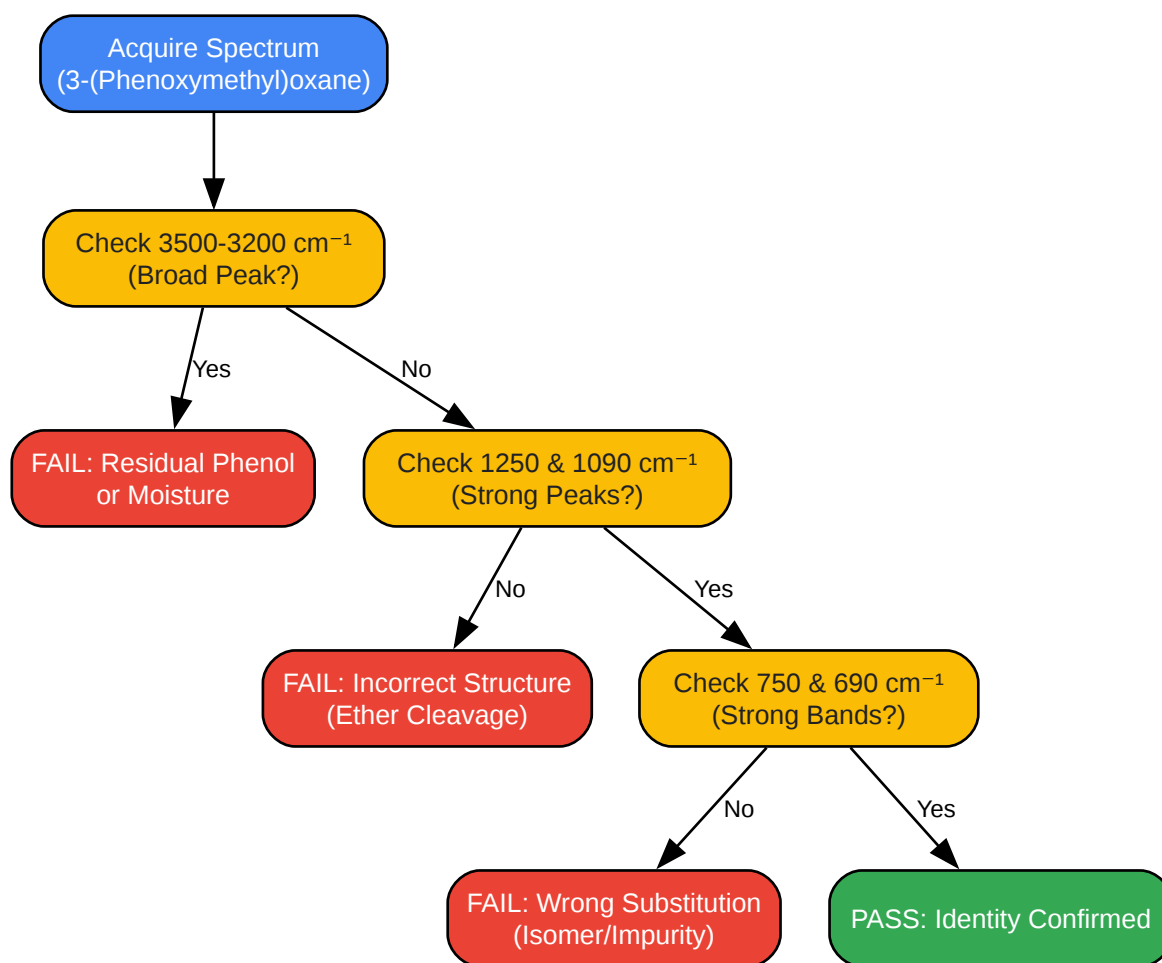
Method: Attenuated Total Reflectance (ATR) FTIR

Rationale: ATR is non-destructive and requires no sample dilution, minimizing preparation errors.

Step-by-Step Protocol:

- Background Collection: Clean the Diamond/ZnSe crystal with isopropanol. Collect a 32-scan background spectrum.
- Sample Application: Apply ~10 mg (or 10 μ L if liquid) of **3-(Phenoxymethyl)oxane** directly onto the crystal.
 - Critical Control: Ensure full coverage of the "active spot" to avoid baseline noise.
- Acquisition: Scan from 4000 to 600 cm^{-1} at 4 cm^{-1} resolution (32 scans).
- Validation Check (The "Pass/Fail" Criteria):
 - Check 1: Absence of broad band at 3500–3200 cm^{-1} (Indicates removal of Phenol starting material).
 - Check 2: Presence of "Ether Triad" (1250, 1090, 1040 cm^{-1}).
 - Check 3: Presence of Monosubstituted OOP bands (750, 690 cm^{-1}).

Visualization: QC Decision Logic



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Figure 2: Logical decision tree for validating product identity and purity using FTIR.

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